

# Technical Guide: Safety and Handling of 3-Carboxyphenylboronic Acid

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## Compound of Interest

**Compound Name:** 3-Benzyloxycarbonylphenylboronic acid

**Cat. No.:** B1271528

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Disclaimer: This document provides a summary of safety information for 3-Carboxyphenylboronic acid. It is intended as a guide and should not replace a thorough review of the official Safety Data Sheet (SDS) from the supplier. The information for the requested "3-carbobenzoxymethylphenylboronic acid" was not available; this guide is based on the closely related and more commonly documented compound, 3-Carboxyphenylboronic acid.

## Introduction

This technical guide offers an in-depth overview of the safety, handling, and toxicological properties of 3-Carboxyphenylboronic acid (CAS No. 25487-66-5).<sup>[1][2][3]</sup> This compound is a valuable reagent in organic synthesis, particularly in cross-coupling reactions. Understanding its hazard profile is critical for ensuring laboratory safety and proper experimental execution.

## Hazard Identification and Classification

3-Carboxyphenylboronic acid is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1][3][4]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation.[1][5]
- H319: Causes serious eye irritation.[1][5]
- H335: May cause respiratory irritation.[1][4][5]

Signal Word: Warning[1][4]

Physical and Chemical Properties:

Property	Value	Source
Molecular Formula	C7H7BO4	[1][5]
Molecular Weight	165.94 g/mol	[5]
Appearance	Off-white powder/solid	[1]
Odor	Odorless	[1]
Solubility	Soluble in water	[1][3]

## Toxicological Information

The toxicological properties of 3-Carboxyphenylboronic acid have not been fully investigated. [3] However, based on available data, the primary routes of exposure are inhalation, ingestion, and skin/eye contact.

- Acute Effects: Causes irritation to the skin, eyes, and respiratory tract.[1][6] Inhalation of dust may lead to coughing and sneezing.[6] Eye contact can result in redness, pain, and serious irritation.[1][6] Skin contact may cause inflammation.[6]
- Chronic Effects: Prolonged or repeated exposure may cause target organ damage.[6] Repeated inhalation of dust can lead to varying degrees of respiratory irritation or lung damage.[6]

No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[2]

# Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is essential when working with 3-Carboxyphenylboronic acid.

## Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][7]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][8]

## Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[9]
- Skin Protection: Wear protective gloves (inspect prior to use) and a lab coat.[10]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required.[1] If dust is generated, use a NIOSH/MSHA approved respirator.[9]

## First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[1][3][7]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing. Seek medical attention if irritation persists.[1][3][7]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][3][7]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention.[3][6]

#### Spill and Disposal Procedures:

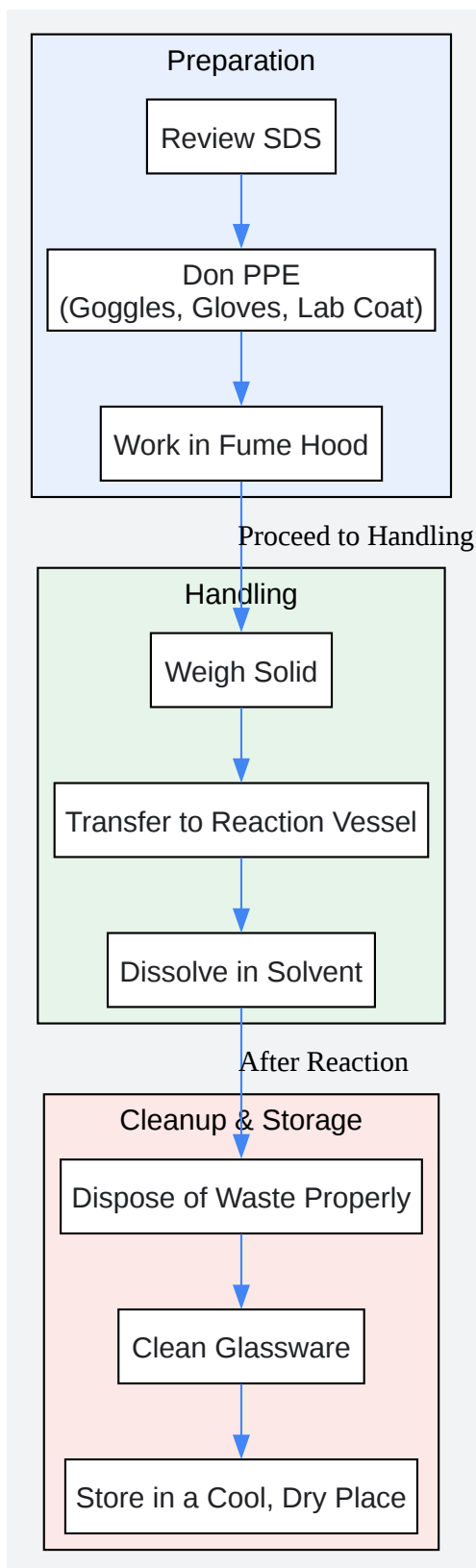
- Spills: Sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3] Do not let the chemical enter the environment.[3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][7]

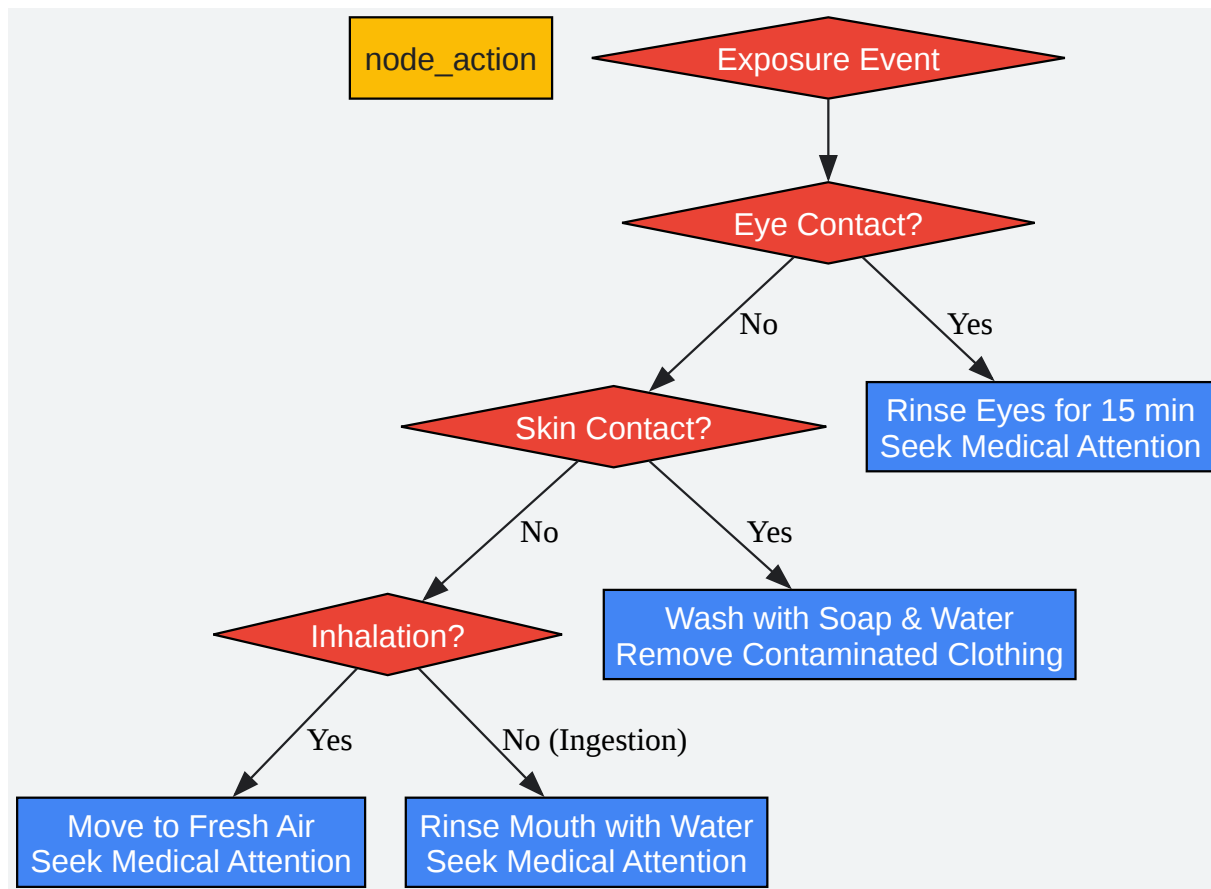
## Storage and Stability

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2][7] Recommended storage temperature is often refrigerated (2-8°C) or at -20°C for long-term stability.[2][11]
- Stability: The product is chemically stable under standard ambient conditions.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[3][7]

## Visualized Workflows

#### General Handling Workflow:





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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 3-Carboxyphenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271528#3-carbobenzoxymbenzeneboronic-acid-safety-data-sheet]

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